

In-Depth Technical Guide to Pyrene-PEG5-alcohol (CAS: 1817735-44-6)

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Compound of Interest

Compound Name: *Pyrene-PEG5-alcohol*

Cat. No.: *B610357*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Pyrene-PEG5-alcohol**, a fluorescent linker molecule with significant applications in biomedical research and drug development. Below you will find its chemical and physical properties, key applications with a focus on Proteolysis Targeting Chimeras (PROTACs), and generalized experimental protocols.

Core Compound Specifications

Pyrene-PEG5-alcohol, with the CAS number 1817735-44-6, is a bifunctional molecule that combines the unique fluorescent properties of pyrene with the solubilizing and biocompatible characteristics of a five-unit polyethylene glycol (PEG) chain.^[1] The terminal alcohol group provides a reactive handle for further chemical modification and conjugation.^{[1][2][3]}

Property	Value	Source(s)
CAS Number	1817735-44-6	[1]
IUPAC Name	N-(14-hydroxy-3,6,9,12-tetraoxatetradecyl)pyrene-1-carboxamide	
Chemical Formula	C ₂₇ H ₃₁ NO ₆	
Molecular Weight	465.55 g/mol	
Exact Mass	465.2151	
Purity	Typically >98%	
Appearance	Solid powder	
Solubility	Soluble in DMSO, DMF, DCM	
Storage Conditions	Long-term: -20°C; Short-term: 0 - 4°C. Store in a dry, dark place.	
Shipping Conditions	Ambient temperature	

Spectroscopic and Fluorescent Properties

The pyrene moiety of the molecule is a well-characterized polycyclic aromatic hydrocarbon that serves as a robust fluorescent probe. Its fluorescence is notably sensitive to the polarity of its local environment.

Spectroscopic Property	Value (nm)	Source(s)
Excitation Maximum	313, 326, 343	
Emission Maximum	377, 397	
Fluorescence Quantum Yield	High (reported as ~0.99 in acetone for pyrene derivatives)	

Note: The quantum yield can be environmentally sensitive. The value of ~0.99 is for a pyrene derivative in acetone and should be considered as a reference. A specific, experimentally determined value for **Pyrene-PEG5-alcohol** in various solvents is not readily available in the reviewed literature.

Key Applications in Research and Drug Development

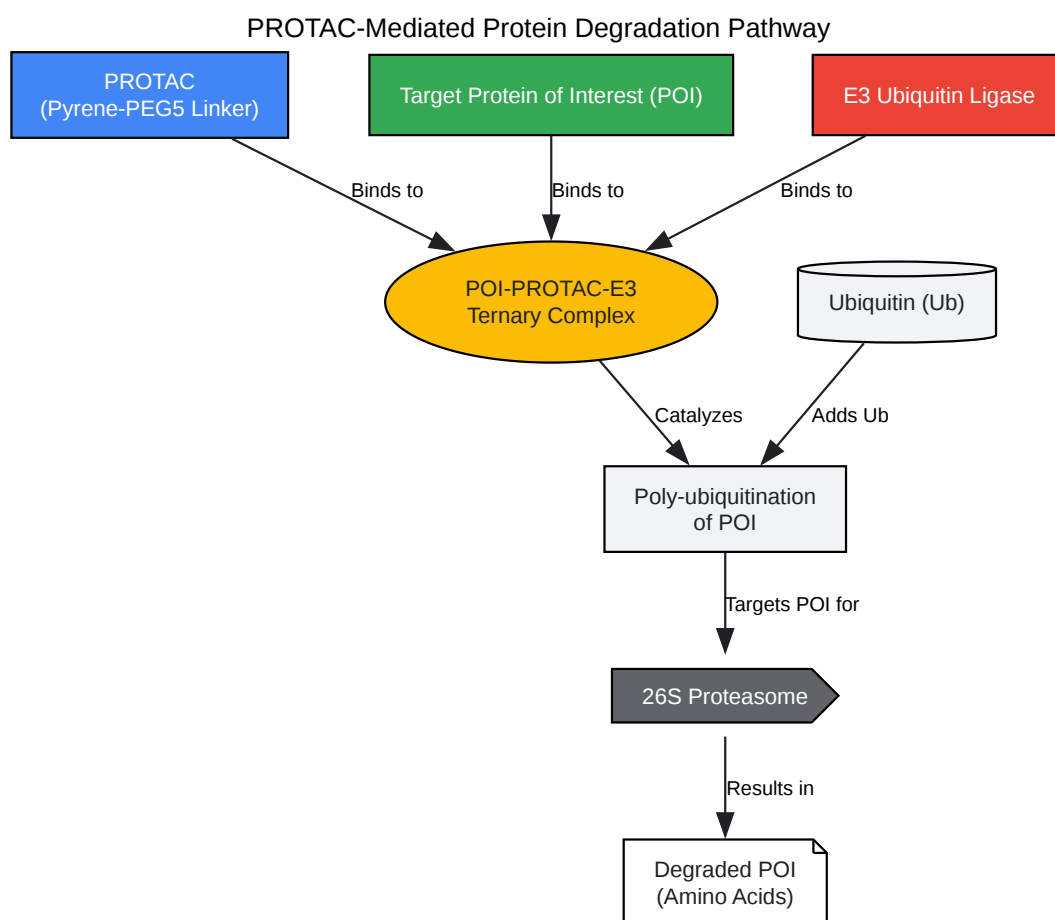
Linker for Proteolysis Targeting Chimeras (PROTACs)

The primary application of **Pyrene-PEG5-alcohol** is as a bifunctional linker in the synthesis of PROTACs. PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to the ubiquitination and subsequent degradation of that protein by the proteasome.

The **Pyrene-PEG5-alcohol** linker plays a crucial role in this process:

- **Spacial Orientation:** The PEG chain provides the necessary length and flexibility to allow for the formation of a stable ternary complex between the target protein, the PROTAC, and the E3 ligase.
- **Physicochemical Properties:** The hydrophilic nature of the PEG linker can improve the solubility and cell permeability of the resulting PROTAC molecule.
- **Fluorescent Tagging:** The pyrene group allows for the tracking and visualization of the PROTAC in cellular and biochemical assays, aiding in mechanism-of-action studies.

Signaling Pathway for PROTAC-Mediated Protein Degradation



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Caption: A diagram illustrating the mechanism of action for a PROTAC.

Fluorescent Probe for Bioconjugation and Imaging

The inherent fluorescence of the pyrene moiety allows **Pyrene-PEG5-alcohol** to be used as a fluorescent label for various biomolecules, such as proteins and peptides. Its sensitivity to the microenvironment can be exploited to study molecular interactions, protein folding, and

membrane dynamics. The PEG chain enhances the water solubility of the pyrene core, making it suitable for use in aqueous biological systems.

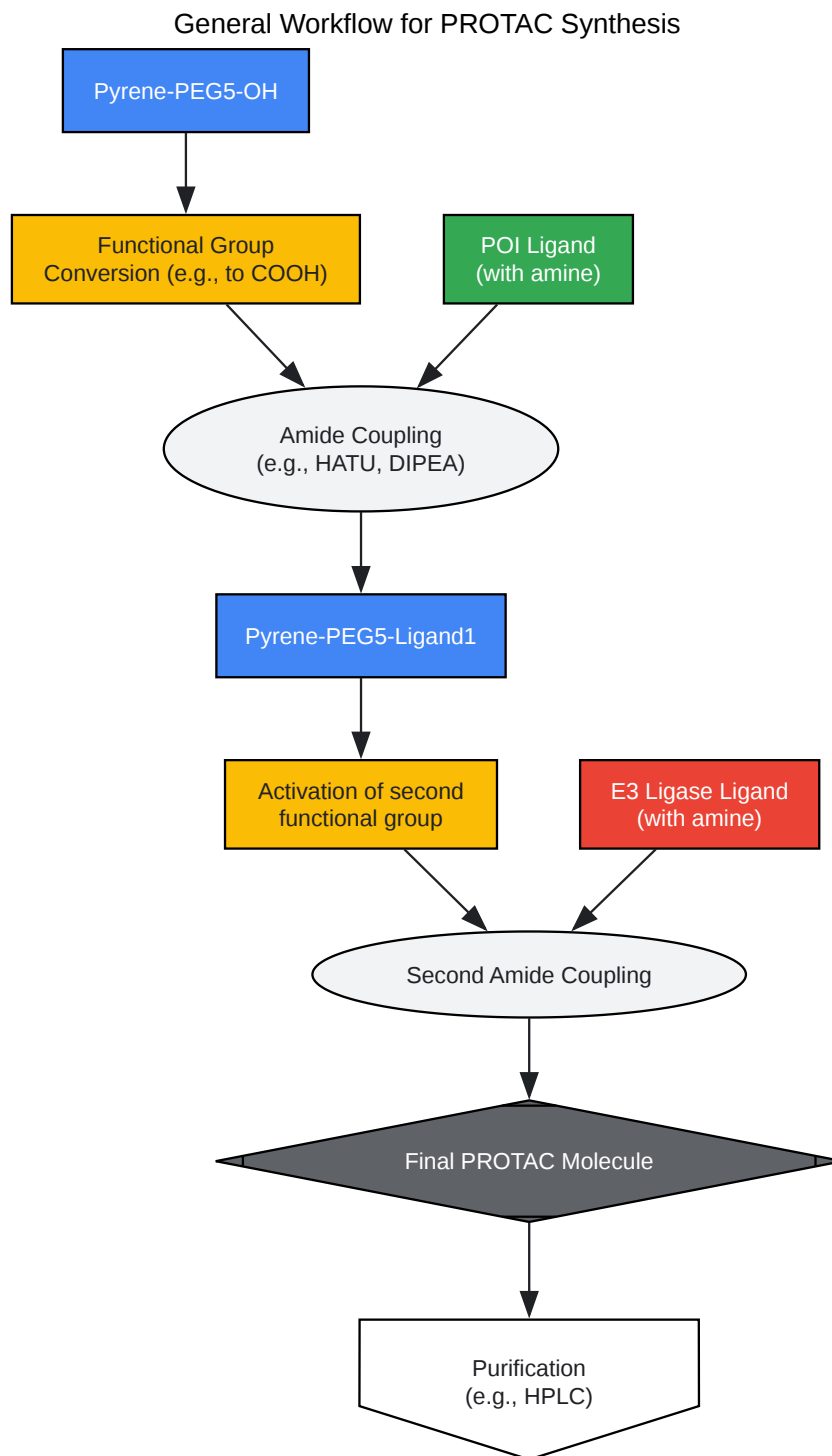
Experimental Protocols

While specific protocols detailing the use of **Pyrene-PEG5-alcohol** are not widely published, the following are generalized methodologies for its primary applications.

General Protocol for PROTAC Synthesis via Amide Coupling

This protocol outlines a common strategy for incorporating a hydroxyl-terminated PEG linker like **Pyrene-PEG5-alcohol** into a PROTAC. This typically involves converting the alcohol to a more reactive functional group, such as a carboxylic acid or an amine, before coupling with the target protein binder or the E3 ligase ligand.

Workflow for PROTAC Synthesis



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Caption: A generalized workflow for synthesizing a PROTAC using a PEG linker.

Step 1: Functionalization of **Pyrene-PEG5-alcohol**

- The terminal hydroxyl group of **Pyrene-PEG5-alcohol** can be oxidized to a carboxylic acid using standard oxidation reagents (e.g., Jones reagent, TEMPO).
- Alternatively, it can be converted to an amine via a two-step process involving mesylation followed by substitution with an azide and subsequent reduction.

Step 2: First Amide Coupling

- Dissolve the functionalized Pyrene-PEG5-linker (e.g., Pyrene-PEG5-COOH) (1.0 eq) in an anhydrous solvent such as DMF.
- Add a peptide coupling agent (e.g., HATU, 1.2 eq) and a non-nucleophilic base (e.g., DIPEA, 3.0 eq).
- Stir the mixture for approximately 15 minutes at room temperature.
- Add the first binding ligand (either the protein of interest binder or the E3 ligase ligand with a free amine) (1.1 eq).
- Allow the reaction to proceed at room temperature for several hours to overnight, monitoring by LC-MS.
- Upon completion, perform an aqueous workup and extract the product with an organic solvent.
- Purify the resulting intermediate by flash column chromatography.

Step 3: Second Amide Coupling

- If the other end of the linker is protected, deprotect it using appropriate conditions.
- Repeat the amide coupling procedure described in Step 2 with the second binding ligand.

Step 4: Final Purification

- Purify the final PROTAC conjugate using reverse-phase preparative HPLC to achieve high purity.
- Characterize the final product by LC-MS and NMR.

General Protocol for Fluorescence Spectroscopy

This protocol describes a general method for characterizing the fluorescent properties of a **Pyrene-PEG5-alcohol** conjugate.

Materials and Equipment:

- **Pyrene-PEG5-alcohol** or its conjugate
- Spectroscopy-grade solvents (e.g., DMSO, phosphate-buffered saline)
- Quartz cuvettes
- Fluorometer

Procedure:

- **Preparation of Stock Solution:** Prepare a concentrated stock solution of the pyrene-containing compound in a suitable solvent (e.g., DMSO).
- **Preparation of Working Solutions:** Prepare a series of dilutions of the stock solution in the desired solvent for analysis. The final concentrations should result in an absorbance of less than 0.1 at the excitation wavelength to avoid inner filter effects.
- **Instrument Setup:**
 - Turn on the fluorometer and allow the lamp to warm up.
 - Set the excitation wavelength (e.g., 343 nm).
 - Set the emission scan range (e.g., 350-600 nm).
 - Set the excitation and emission slit widths to appropriate values (e.g., 5 nm).

- Measurement:
 - Record the fluorescence spectrum of a solvent blank and subtract it from the sample spectra.
 - Record the fluorescence emission spectrum of each working solution.
- Data Analysis:
 - Identify the wavelength of maximum emission.
 - If studying environmental effects, repeat the measurements in solvents of varying polarity and observe any shifts in the emission maxima or changes in fluorescence intensity.

Conclusion

Pyrene-PEG5-alcohol is a versatile chemical tool for researchers in drug discovery and chemical biology. Its well-defined structure, combining a sensitive fluorescent reporter with a flexible and biocompatible PEG linker, makes it particularly well-suited for the development and study of PROTACs. The terminal hydroxyl group also allows for its straightforward incorporation into a variety of other bioconjugates for imaging and diagnostic applications. This guide provides the foundational knowledge for utilizing **Pyrene-PEG5-alcohol** in a research setting.

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References

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